

Thermodynamic Properties of Gaseous Nitrosyl Cyanide: A Technical Guide

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Compound of Interest

Compound Name: Nitrosyl cyanide

CAS No.: 4343-68-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of gaseous **nitrosyl cyanide** (ONCN). The information is compiled from spectroscopic studies and theoretical calculations, offering valuable data for researchers in various fields, including molecular modeling and drug development.

Core Thermodynamic Data

The thermodynamic properties of gaseous **nitrosyl cyanide** have been calculated based on its vibrational and rotational constants determined from spectroscopic measurements. The following table summarizes these key properties at various temperatures, assuming the substance behaves as an ideal gas.

Temperature (K)	$(H^0 - E_0^0)/T$ (cal/mol·K)	$-(G^0 - E_0^0)/T$ (cal/mol·K)	S^0 (cal/mol·K)	C_p^0 (cal/mol·K)
100	8.65	47.16	55.81	9.42
200	9.92	53.30	63.22	11.98
273.15	10.70	56.16	66.86	13.33
298.15	10.95	56.93	67.88	13.71
300	10.97	56.99	67.96	13.74
400	12.04	59.95	71.99	15.24
500	12.92	52.42	75.34	16.32
600	13.64	64.57	78.21	17.12
700	14.23	66.47	80.70	17.72
800	14.73	68.18	82.91	18.18
900	15.15	69.74	84.89	18.54
1000	15.52	71.17	86.69	18.82

Data sourced from the Journal of Chemical Physics[1].

Molecular and Spectroscopic Constants

The calculation of the thermodynamic properties is rooted in the fundamental molecular and spectroscopic constants of **nitrosyl cyanide**. These have been determined through infrared and microwave spectroscopy.

Parameter	Value	Unit
Vibrational Frequencies		
ν_1 (C $\equiv$ N stretch)	2174.5	cm ⁻¹
ν_2 (N=O stretch)	1484.3	cm ⁻¹
ν_3 (C-N stretch)	820.0	cm ⁻¹
ν_4 (N-C-N bend)	583.3	cm ⁻¹
ν_5 (O-N-C bend)	270	cm ⁻¹
ν_6 (Out-of-plane bend)	240	cm ⁻¹
Moments of Inertia		
I_a	6.3977	amu·Å ²
I_e	93.7300	amu·Å ²
I_e	100.1276	amu·Å ²

Vibrational frequencies and moments of inertia are from the Journal of Chemical Physics and a study in the Journal of the Chemical Society, Faraday Transactions 2.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Synthesis of Gaseous Nitrosyl Cyanide

The preparation of gaseous **nitrosyl cyanide** (ONCN) was adapted from previously described methods.[\[1\]](#) The synthesis involves the reaction of granular silver cyanide (99.0%) with nitrosyl chloride. The reactants are placed in a series of U-tubes. The volatile products, including ONCN, are collected in a cold trap cooled to -83°C.[\[1\]](#)

Purification

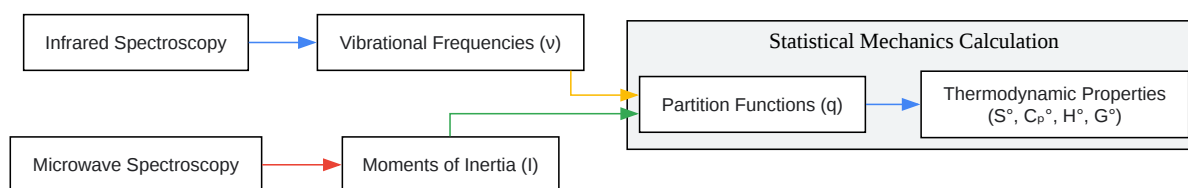
Purification of the synthesized ONCN is achieved through a series of bulb-to-bulb distillations. This process is carried out from a pentane slush bath at approximately -130°C into a receiver cooled with liquid nitrogen. This method yields samples with a purity of 96%-99%.[\[1\]](#)

Spectroscopic Analysis

- Infrared Spectroscopy: The vapor-phase infrared spectrum of **nitrosyl cyanide** was recorded between 4000 and 250 cm^{-1} .^{[1][4]} This analysis was crucial for identifying the fundamental vibrational frequencies of the molecule.
- Microwave Spectroscopy: Microwave spectra were measured for various isotopic species of **nitrosyl cyanide** (NOCN, $^{15}\text{NOCN}$, NOC^{15}N , NO^{13}CN , and N^{18}OCN). These measurements established the planarity of the molecule and provided the data for determining its moments of inertia.^{[2][3]}
- Visible and UV Spectroscopy: The visible and UV spectra were obtained using a Cary Model 14 Recording Spectrophotometer. The visible spectrum shows a weak, broad band centered at 738 nm, which is responsible for the characteristic blue-green color of gaseous ONCN. The UV spectrum exhibits several peaks with a maximum absorption at 216 nm.^[1]

Determination of Thermodynamic Properties

The thermodynamic properties of gaseous **nitrosyl cyanide** were calculated using statistical mechanics, assuming an ideal gas behavior. The workflow for this calculation is outlined in the diagram below.



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Caption: Workflow for calculating thermodynamic properties of gaseous **nitrosyl cyanide**.

The fundamental inputs for these calculations are the vibrational frequencies and moments of inertia, which are determined experimentally. These molecular parameters are then used to calculate the vibrational and rotational partition functions. From these partition functions, the

standard thermodynamic properties such as entropy (S^0), heat capacity (C_p^0), enthalpy (H^0), and Gibbs free energy (G^0) can be derived as a function of temperature.[1]

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